

GC-MS fragmentation patterns of 5-Chloro-1,2,3-trifluorobenzene

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 5-Chloro-1,2,3-trifluorobenzene

CAS No.: 36556-44-2

Cat. No.: B2998958

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GC-MS Fragmentation Guide: 5-Chloro-1,2,3-trifluorobenzene

Executive Summary

5-Chloro-1,2,3-trifluorobenzene (CAS: 160393-86-6) represents a critical fluorinated building block in the synthesis of agrochemicals and pharmaceuticals. Its identification is complicated by the existence of multiple positional isomers (e.g., 1-chloro-2,3,4-trifluorobenzene) which exhibit nearly identical mass spectral fingerprints.

This guide provides a definitive analysis of the fragmentation mechanics, offering a robust protocol for differentiating this specific isomer through a combination of retention time indexing and distinctive ion abundance ratios.

Chemical Profile & Properties

Property	Specification
IUPAC Name	5-Chloro-1,2,3-trifluorobenzene
Molecular Formula	C ₆ H ₂ ClF ₃
Exact Mass	165.9797 (³⁵ Cl)
Symmetry	(Symmetric along C2-C5 axis)
Key Structural Feature	Chlorine atom is meta to the central Fluorine (C2) and para to the C2-H bond (if H were present, but here C2 is F). Actually, Cl is at C5, Fs are at 1,2,3. Cl is meta to F1 and F3, and para to F2.

Experimental Protocol (Standardized)

To ensure reproducibility, the following GC-MS conditions are recommended. This protocol minimizes thermal degradation and maximizes spectral resolution.

Methodology Workflow



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Figure 1: Standardized GC-MS workflow for volatile fluorinated aromatics.

Fragmentation Analysis

The mass spectrum of **5-Chloro-1,2,3-trifluorobenzene** is dominated by the stability of the aromatic ring and the lability of the C-Cl bond relative to the C-F bonds.

Primary Fragmentation Pathway

- Molecular Ion (

): The parent ion appears at m/z 166 with a characteristic isotope peak at m/z 168 (^{37}Cl) in a 3:1 intensity ratio.

- Base Peak (

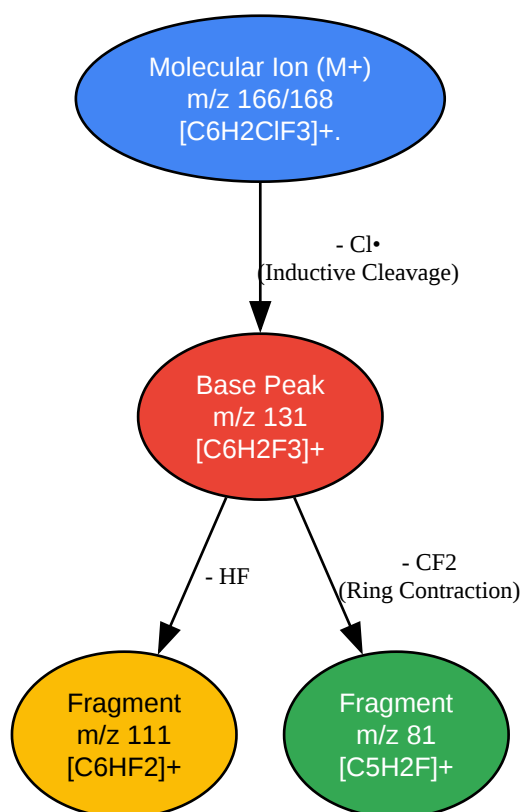
): The weakest bond is C-Cl (approx. 400 kJ/mol) compared to C-F (approx. 480 kJ/mol). Homolytic cleavage yields the trifluorophenyl cation m/z 131.

- Secondary Fragmentation: The resulting $\text{C}_6\text{H}_2\text{F}_3^+$ ion undergoes ring disintegration or loss of HF/ C_2H_2 fragments.

Detailed Ion Assignment Table

m/z (Mass-to-Charge)	Ion Composition	Relative Abundance (Est.)	Mechanism
166		60-80%	Molecular Ion (Parent)
168		20-25%	^{37}Cl Isotope Peak
131		100% (Base Peak)	Loss of Cl radical (Inductive cleavage)
111		10-20%	Loss of HF from m/z 131
81		15-30%	Ring fragmentation (Loss of CF_2)
75	(Benzyne-like)	<10%	Loss of all halogens (High energy)

Mechanistic Pathway Diagram



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Figure 2: Proposed EI fragmentation mechanism for **5-Chloro-1,2,3-trifluorobenzene**.

Comparative Analysis: Isomer Differentiation

The primary challenge is distinguishing the 5-Chloro isomer from the 1-Chloro-2,3,4-trifluorobenzene isomer. Their mass spectra are qualitatively identical, but subtle quantitative differences and chromatographic behavior exist.[1]

Differentiation Matrix

Feature	5-Chloro-1,2,3-trifluorobenzene	1-Chloro-2,3,4-trifluorobenzene (Alternative)
Symmetry	Symmetric ()	Asymmetric
Ortho Effect	No Cl ortho to F (Cl is meta to Fs)	Cl is ortho to F (Position 1 vs 2)
m/z 131 Intensity	High (Base Peak)	High (Base Peak)
[M-F] ⁺ (m/z 147)	Very Low / Absent	Low (Ortho effect may facilitate F loss)
Retention Index (DB-5)	Lower (More volatile due to symmetry)	Higher (Higher dipole moment)

Key Insight: While MS fragmentation is similar, the 5-Chloro isomer typically elutes earlier on non-polar columns (like DB-5 or HP-5) due to its higher symmetry and lower dipole moment compared to the asymmetric 2,3,4-isomer.

References

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- To cite this document: BenchChem. [GC-MS fragmentation patterns of 5-Chloro-1,2,3-trifluorobenzene]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b2998958/docs#gc-ms-fragmentation-patterns-of-5-chloro-1-2-3-trifluorobenzene>]

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